

# Paniculoside II: A Comprehensive Technical Guide to its Discovery, Isolation, and Characterization

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Compound of Interest		
Compound Name:	Paniculoside II	
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#### **Abstract**

Paniculoside II, a diterpene glycoside first identified from the plant Stevia paniculata, represents a molecule of significant interest within the scientific community. This technical guide provides an in-depth overview of the discovery, isolation, and structural elucidation of Paniculoside II. It details the experimental protocols for its extraction and purification and presents its known physicochemical and spectroscopic data in a clear, tabular format. Furthermore, this document includes visualizations of the experimental workflow to aid in the understanding of the processes involved in its isolation. While specific biological activities and signaling pathways for Paniculoside II are not yet extensively documented in publicly available research, this guide lays the foundational chemical knowledge necessary for further investigation into its potential therapeutic applications.

#### Introduction

Diterpene glycosides, a class of natural products found in a variety of plant species, have garnered considerable attention for their diverse biological activities. **Paniculoside II** belongs to this class of compounds and was first reported in 1977. Its structural framework, based on an ent-kaurane diterpenoid core, is a common feature among bioactive molecules. This guide serves as a comprehensive resource for researchers, providing the essential technical details



for the isolation and identification of **Paniculoside II**, thereby facilitating further research into its pharmacological potential.

# **Discovery and Sourcing**

**Paniculoside II** was first discovered and isolated from the aerial parts of Stevia paniculata, a member of the Asteraceae family. The initial discovery was reported in the Chemical & Pharmaceutical Bulletin in 1977, as part of a study that identified five new diterpene glucosides[1].

# **Physicochemical Properties**

A summary of the key physicochemical properties of **Paniculoside II** is presented in Table 1.

Table 1: Physicochemical Properties of Paniculoside II

Property	Value
Chemical Name	ent-11α-Hydroxy-15-oxokaur-16-en-19-oic acid β-D-glucopyranosyl ester
Molecular Formula	С26Н38О9
Molecular Weight	510.57 g/mol
CAS Number	63492-36-4
Appearance	Amorphous powder
Solubility Soluble in methanol and pyridine	

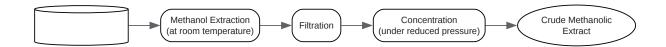
# **Experimental Protocols**

The following sections detail the experimental procedures for the isolation and purification of **Paniculoside II** from Stevia paniculata.

## **Extraction**

A general workflow for the extraction of diterpene glycosides from Stevia species is outlined below. The specific details for **Paniculoside II** are based on the original discovery publication.





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Caption: General workflow for the extraction of Paniculoside II.

#### Protocol:

- The dried and powdered aerial parts of Stevia paniculata are subjected to extraction with methanol at room temperature.
- The methanolic extract is filtered to remove solid plant material.
- The filtrate is then concentrated under reduced pressure to yield a crude extract.
- This crude extract is then partitioned between water and ethyl acetate. The glycosides, including Paniculoside II, remain in the aqueous layer.

#### **Purification**

The purification of **Paniculoside II** from the crude aqueous extract is achieved through a series of chromatographic steps.



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**Caption:** Chromatographic purification of **Paniculoside II**.

#### Protocol:

- The aqueous extract is applied to a charcoal column.
- The column is washed with water to remove highly polar impurities.



- The glycosides are then eluted with a stepwise gradient of methanol in water.
- Fractions containing Paniculoside II are combined and further purified by silica gel column chromatography.
- Elution is performed with a chloroform-methanol gradient to yield pure Paniculoside II.

## Structural Elucidation and Spectroscopic Data

The structure of **Paniculoside II** was determined primarily through <sup>13</sup>C Nuclear Magnetic Resonance (NMR) spectroscopy by comparing the spectra of the glycoside with its aglycone.

## <sup>13</sup>C NMR Spectroscopic Data

The <sup>13</sup>C NMR spectral data for **Paniculoside II** and its aglycone are presented in Table 2. The data is crucial for the structural confirmation of the molecule.

Table 2: <sup>13</sup>C NMR Chemical Shifts (δ) for **Paniculoside II** and its Aglycone in Pyridine-d<sub>5</sub>



4       38.0       38.0         5       56.0       56.0         6       21.5       21.5         7       41.0       41.0         8       43.5       43.5         9       54.5       54.5         10       39.5       39.5         11       70.0       70.0         12       38.0       38.0         13       44.0       44.0         14       41.5       41.5         15       218.0       218.0         16       158.0       158.0         17       103.5       103.5         18       28.5       28.5         19       179.0       176.0         20       17.0       17.0         Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-3'       -       78.5         Glc-4'       -       79.0         Glc-6'       -       79.0	Carbon No.	Aglycone (δ ppm)	Paniculoside II (δ ppm)
6       21.5       21.5         7       41.0       41.0         8       43.5       43.5         9       54.5       54.5         10       39.5       39.5         11       70.0       70.0         12       38.0       38.0         13       44.0       44.0         14       41.5       41.5         15       218.0       218.0         16       158.0       158.0         17       103.5       103.5         18       28.5       28.5         19       179.0       176.0         20       17.0       17.0         Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-2'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	4	38.0	38.0
7       41.0       41.0         8       43.5       43.5         9       54.5       54.5         10       39.5       39.5         11       70.0       70.0         12       38.0       38.0         13       44.0       44.0         14       41.5       41.5         15       218.0       218.0         16       158.0       158.0         17       103.5       103.5         18       28.5       28.5         19       179.0       176.0         20       17.0       17.0         Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-3'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	5	56.0	56.0
8     43.5     43.5       9     54.5     54.5       10     39.5     39.5       11     70.0     70.0       12     38.0     38.0       13     44.0     44.0       14     41.5     41.5       15     218.0     218.0       16     158.0     158.0       17     103.5     103.5       18     28.5     28.5       19     179.0     176.0       20     17.0     17.0       Glc-1'     -     95.5       Glc-2'     -     74.0       Glc-3'     -     78.5       Glc-4'     -     71.5       Glc-6'     -     79.0	6	21.5	21.5
9       54.5       54.5         10       39.5       39.5         11       70.0       70.0         12       38.0       38.0         13       44.0       44.0         14       41.5       41.5         15       218.0       218.0         16       158.0       158.0         17       103.5       103.5         18       28.5       28.5         19       179.0       176.0         20       17.0       17.0         Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-2'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	7	41.0	41.0
10       39.5       39.5         11       70.0       70.0         12       38.0       38.0         13       44.0       44.0         14       41.5       41.5         15       218.0       218.0         16       158.0       158.0         17       103.5       103.5         18       28.5       28.5         19       179.0       176.0         20       17.0       17.0         Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-3'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	8	43.5	43.5
11       70.0       70.0         12       38.0       38.0         13       44.0       44.0         14       41.5       41.5         15       218.0       218.0         16       158.0       158.0         17       103.5       103.5         18       28.5       28.5         19       179.0       176.0         20       17.0       17.0         Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-2'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	9	54.5	54.5
12       38.0       38.0         13       44.0       44.0         14       41.5       41.5         15       218.0       218.0         16       158.0       158.0         17       103.5       103.5         18       28.5       28.5         19       179.0       176.0         20       17.0       17.0         Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-3'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	10	39.5	39.5
13       44.0       44.0         14       41.5       41.5         15       218.0       218.0         16       158.0       158.0         17       103.5       103.5         18       28.5       28.5         19       179.0       176.0         20       17.0       17.0         Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-3'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	11	70.0	70.0
1441.541.515218.0218.016158.0158.017103.5103.51828.528.519179.0176.02017.017.0Glc-1'-95.5Glc-2'-74.0Glc-3'-78.5Glc-4'-71.5Glc-5'-79.0	12	38.0	38.0
15       218.0       218.0         16       158.0       158.0         17       103.5       103.5         18       28.5       28.5         19       179.0       176.0         20       17.0       17.0         Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-3'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	13	44.0	44.0
16158.0158.017103.5103.51828.528.519179.0176.02017.017.0Glc-1'-95.5Glc-2'-74.0Glc-3'-78.5Glc-4'-71.5Glc-5'-79.0	14	41.5	41.5
17       103.5       103.5         18       28.5       28.5         19       179.0       176.0         20       17.0       17.0         Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-3'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	15	218.0	218.0
18       28.5       28.5         19       179.0       176.0         20       17.0       17.0         Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-3'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	16	158.0	158.0
19 179.0 176.0 20 17.0 17.0 Glc-1' - 95.5 Glc-2' - 74.0 Glc-3' - 78.5 Glc-4' - 71.5 Glc-5' - 79.0	17	103.5	103.5
20 17.0 17.0 17.0 Glc-1' - 95.5 Glc-2' - 74.0 Glc-3' - 78.5 Glc-4' - 71.5 Glc-5' - 79.0	18	28.5	28.5
Glc-1'       -       95.5         Glc-2'       -       74.0         Glc-3'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	19	179.0	176.0
Glc-2'       -       74.0         Glc-3'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	20	17.0	17.0
Glc-3'       -       78.5         Glc-4'       -       71.5         Glc-5'       -       79.0	Glc-1'	-	95.5
Glc-4' - 71.5 Glc-5' - 79.0	Glc-2'	-	74.0
Glc-5' - 79.0	Glc-3'	-	78.5
	Glc-4'	-	71.5
Glc-6' - 62.5	Glc-5'	-	79.0
	Glc-6'	-	62.5



Note: The numbering of the carbon atoms follows the standard convention for ent-kaurane diterpenoids.

## **Mass Spectrometry**

While detailed fragmentation data for **Paniculoside II** is not extensively published, high-resolution mass spectrometry (HRMS) would be employed to confirm the molecular formula (C<sub>26</sub>H<sub>38</sub>O<sub>9</sub>). Electrospray ionization (ESI) would be a suitable technique for this analysis.

# **Biological Activity**

Currently, there is a lack of specific studies detailing the biological activities of purified **Paniculoside II** in the public domain. However, many ent-kaurane diterpenoids and their glycosides have been reported to possess a range of pharmacological properties, including anti-inflammatory and cytotoxic activities. The structural similarity of **Paniculoside II** to other bioactive diterpenoids suggests that it may also exhibit interesting biological effects, warranting further investigation.

## Conclusion

This technical guide provides a consolidated resource on the discovery, isolation, and characterization of **Paniculoside II**. The detailed experimental protocols and tabulated spectroscopic data are intended to facilitate further research into this natural product. The elucidation of its biological activities and mechanism of action remains a promising area for future scientific exploration, with potential implications for drug discovery and development. The information presented herein serves as a critical foundation for scientists aiming to unlock the therapeutic potential of **Paniculoside II**.

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## References

1. researchgate.net [researchgate.net]







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